

# Personal protective equipment for handling Gsk3-IN-3

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## Compound of Interest

Compound Name: Gsk3-IN-3

Cat. No.: B10855092

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## Essential Safety and Handling Guide for Gsk3-IN-3

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **Gsk3-IN-3**, a potent Glycogen Synthase Kinase-3 (GSK-3) inhibitor and mitophagy inducer. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

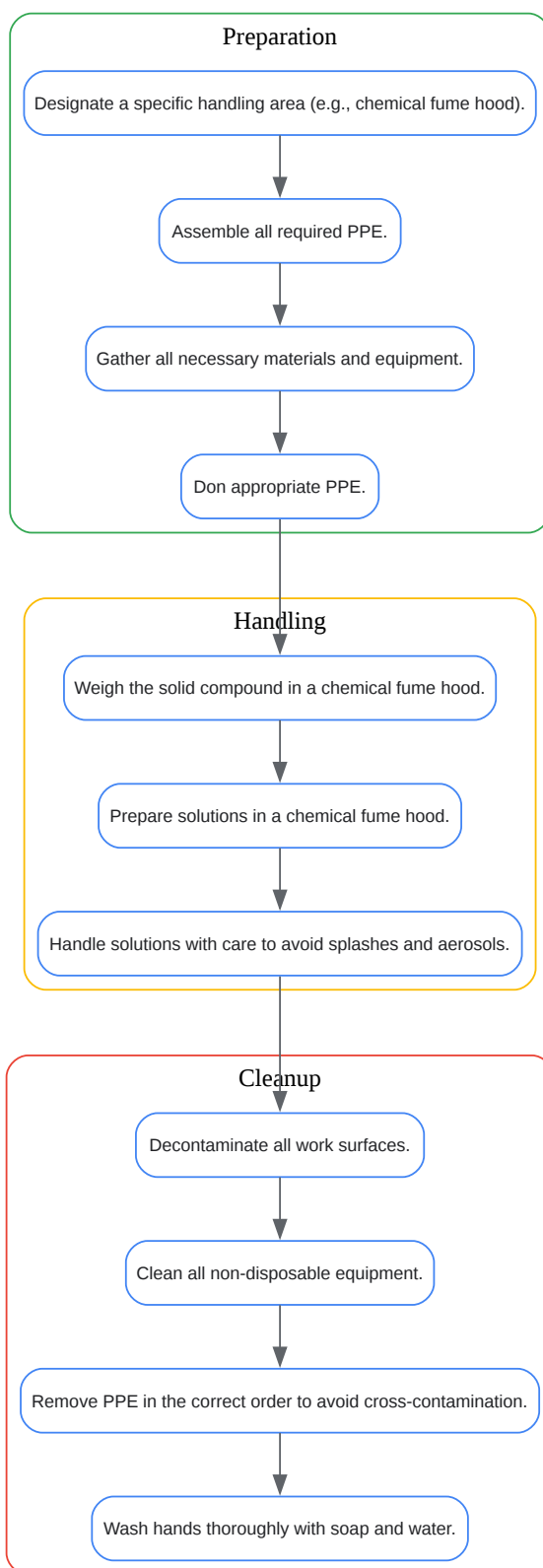
Due to the absence of a specific Safety Data Sheet (SDS) for **Gsk3-IN-3**, a conservative approach based on guidelines for handling potent kinase inhibitors and investigational compounds is recommended. The following table summarizes the necessary personal protective equipment.

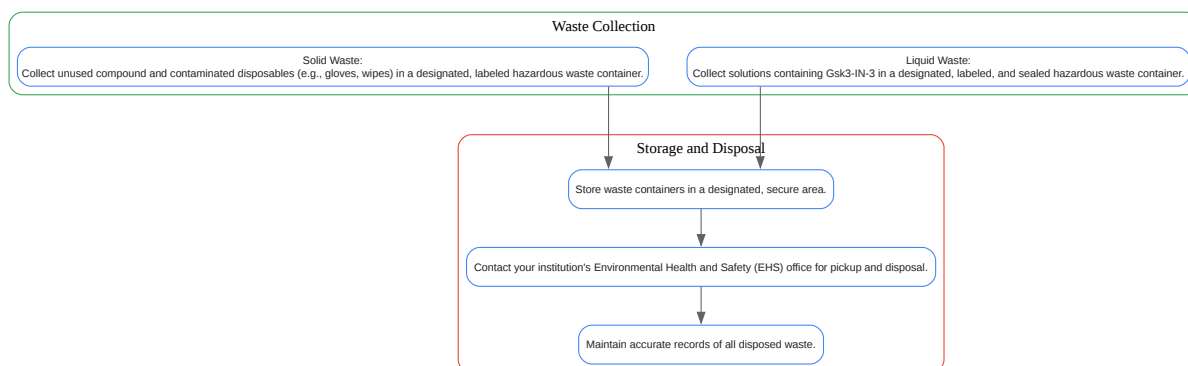
Protection Type	Required PPE	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when there is a risk of splashing.	Protects against accidental splashes of the compound in solution or contact with airborne powder.
Hand Protection	Two pairs of nitrile gloves (double-gloving).	Provides a barrier against skin contact. Double-gloving is a standard precaution when handling potentially hazardous compounds.
Body Protection	A fully buttoned lab coat. Consider a disposable gown when handling larger quantities or during procedures with a high risk of contamination.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is recommended when handling the powdered form of the compound to avoid inhalation.	Minimizes the risk of respiratory exposure to fine particles.

## Operational Plan: Handling Gsk3-IN-3

### Preparation and Handling Workflow

The following diagram outlines the procedural steps for the safe handling of **Gsk3-IN-3** in a laboratory setting.





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